Methyl Pyropheophorbide-a: A Versatile Fluorescent Probe for Cellular Imaging

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Compound of Interest		
Compound Name:	*Methyl pyropheophorbide-a*	
Cat. No.:	*B10828826*	*Get Quote*

Application Notes and Protocols

Methyl Pyropheophorbide-a (MPPa) is a chlorophyll derivative that exhibits strong fluorescence in the red region of the visible spectrum, making it a valuable tool for cellular imaging. Its inherent photophysical properties and ability to localize within specific subcellular compartments allow for the visualization of cellular structures and dynamic processes. Primarily known as a potent photosensitizer in photodynamic therapy (PDT), its fluorescent characteristics also permit its use as a probe for high-resolution microscopy. These notes provide an overview of its applications, key photophysical data, and detailed protocols for its use in cellular imaging.

Applications in Cellular Imaging

Methyl Pyropheophorbide-a's utility as a fluorescent probe stems from its:

- Subcellular Localization: MPPa has been shown to accumulate in the membranes of various organelles, including the endoplasmic reticulum, Golgi apparatus, lysosomes, and mitochondria.[1][2] This allows for the visualization and study of the morphology and dynamics of these structures.

- Long Wavelength Emission: With an emission maximum in the red part of the spectrum, MPPa minimizes interference from cellular autofluorescence, which is typically more prominent in the blue and green regions. This leads to an improved signal-to-noise ratio in imaging experiments.

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- Photodynamic Properties: While primarily a therapeutic feature, the ability of MPPa to generate reactive oxygen species (ROS) upon light activation can be harnessed to study cellular responses to oxidative stress in a controlled manner.

Quantitative Data Presentation

The photophysical properties of **Methyl Pyropheophorbide-a** are crucial for its application as a fluorescent probe. The following tables summarize key quantitative data gathered from various studies.

Table 1: Photophysical Properties of **Methyl Pyropheophorbide-a**

Property	Value	Solvent/Environment
Absorption Maximum (λmax)	667 nm	Organic Solvent[1]
674 nm	In Cells[1]	
Emission Maximum (λem)	~670-685 nm	Methanol[3]
Molar Extinction Coefficient (ε)	47,100 $M^{-1}cm^{-1}$	at 668.0 nm
Fluorescence Quantum Yield (ΦF)	0.21	Dimethylformamide (DMF)
Fluorescence Lifetime (τF)	7.3 ns	Dimethylformamide (DMF)
Singlet Oxygen Quantum Yield (ΦΔ)	0.19	Dimethylformamide (DMF)[4]

Table 2: Cellular Uptake and Localization of **Methyl Pyropheophorbide-a**

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Cell Line	Incubation Concentration	Incubation Time	Primary Localization
NCI-h446 (Human Lung Carcinoma)	0.2-15 µM	20 hours	Endoplasmic Reticulum, Golgi Apparatus, Lysosomes, Mitochondria[1][5]
PC-3M (Human Prostate Cancer)	2-4 µM	up to 24 hours	Not explicitly stated, but induces apoptosis[5]
A549 (Human Lung Cancer)	Not specified	Not specified	Mitochondria
CT26 (Mouse Colon Carcinoma)	20 µM	24 hours	Broad intracellular distribution, including lysosomes and mitochondria[2]

Experimental Protocols

The following protocols provide a general framework for using **Methyl Pyropheophorbide-a** as a fluorescent probe in live-cell imaging. Optimization may be required for specific cell types and experimental conditions.

Protocol 1: Preparation of **Methyl Pyropheophorbide-a** Stock Solution

- Reconstitution: Prepare a stock solution of **Methyl Pyropheophorbide-a** (MPPa) by dissolving the solid compound in a suitable organic solvent such as dimethyl sulfoxide (DMSO) or ethanol to a final concentration of 1-10 mM.[3]

- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.[5] A stock solution stored at -20°C should be used within one month, while storage at -80°C can extend its shelf life to six months.[5]

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Protocol 2: Live-Cell Staining with **Methyl Pyropheophorbide-a**

- Cell Culture: Plate cells on a suitable imaging dish or chamber slide and culture until they reach the desired confluency.
- Preparation of Staining Solution: Dilute the MPPa stock solution in pre-warmed cell culture medium to the final working concentration. For imaging applications, a concentration range of 0.5-5 µM is recommended as a starting point. It is advisable to perform a concentration series to determine the optimal concentration that provides sufficient signal without inducing significant phototoxicity.
- Cell Staining: Remove the culture medium from the cells and replace it with the MPPa-containing medium.
- Incubation: Incubate the cells for 2 to 24 hours at 37°C in a CO_2 incubator.[5] The optimal incubation time will vary depending on the cell type and the desired subcellular localization. Shorter incubation times may favor plasma membrane and cytosolic staining, while longer incubation times allow for accumulation in organelles like mitochondria and lysosomes.
- Washing: After incubation, gently wash the cells two to three times with pre-warmed phosphate-buffered saline (PBS) or a suitable imaging buffer to remove any unbound probe.
- Imaging: Immediately proceed with fluorescence microscopy. For live-cell imaging, it is recommended to use an imaging medium that supports cell viability during the experiment.

Protocol 3: Fluorescence Microscopy and Image Acquisition

- Microscope Setup:
  - Excitation: Use an excitation source with a wavelength close to the absorption maximum of MPPa in cells (~674 nm).[1] A laser line at ~633 nm or a filtered lamp source with an appropriate excitation filter (e.g., 620/60 nm) can be used.
  - Emission: Use a long-pass or band-pass emission filter suitable for collecting the red fluorescence of MPPa (e.g., a 650 nm long-pass filter or a 700/75 nm band-pass filter).

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- Objective: Select an objective with appropriate magnification and numerical aperture for the desired resolution.

- Image Acquisition:
  - To minimize phototoxicity and photobleaching, use the lowest possible excitation light intensity and the shortest possible exposure time that provides a good signal-to-noise ratio.[4]
  - For live-cell time-lapse imaging, adjust the frequency of image acquisition to balance the temporal resolution with the potential for phototoxicity.
  - It is advisable to acquire a z-stack of images to better visualize the three-dimensional distribution of the probe within the cells.

Mandatory Visualizations

Signaling Pathway and Experimental Workflow Diagrams

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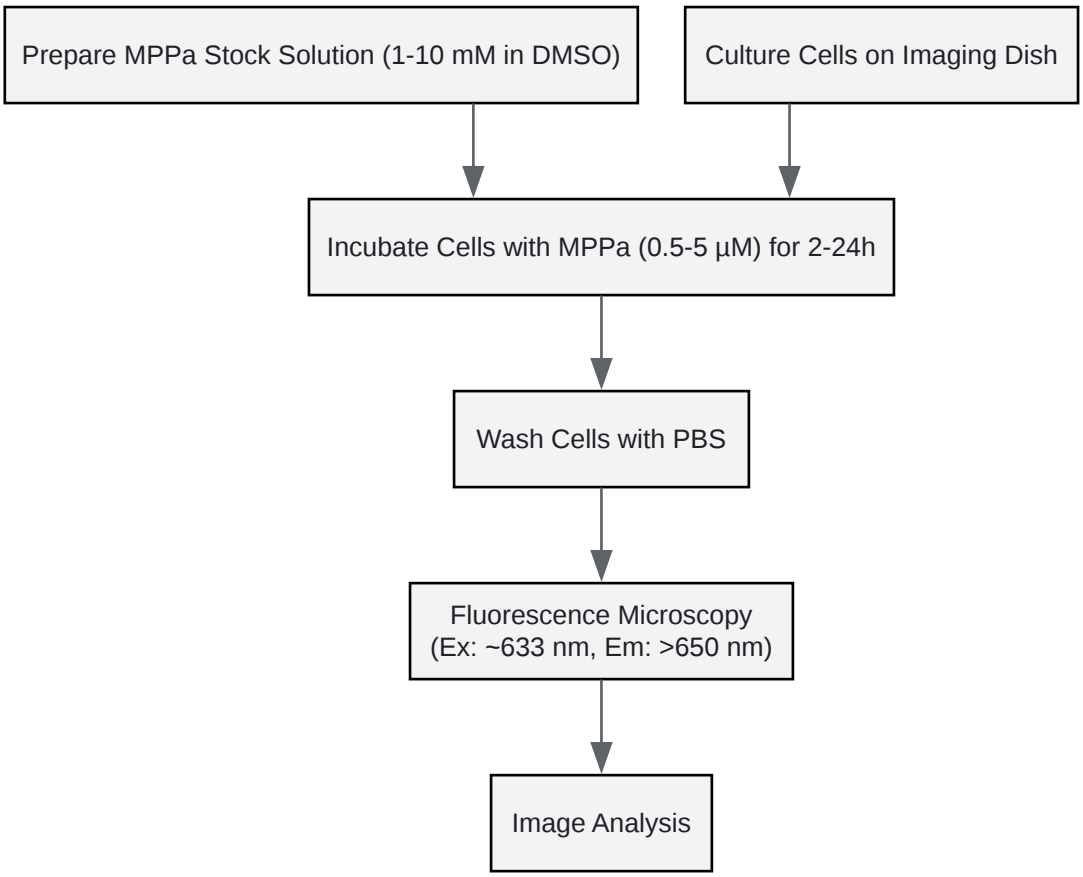
Experimental Workflow for Cellular Imaging with MPPa



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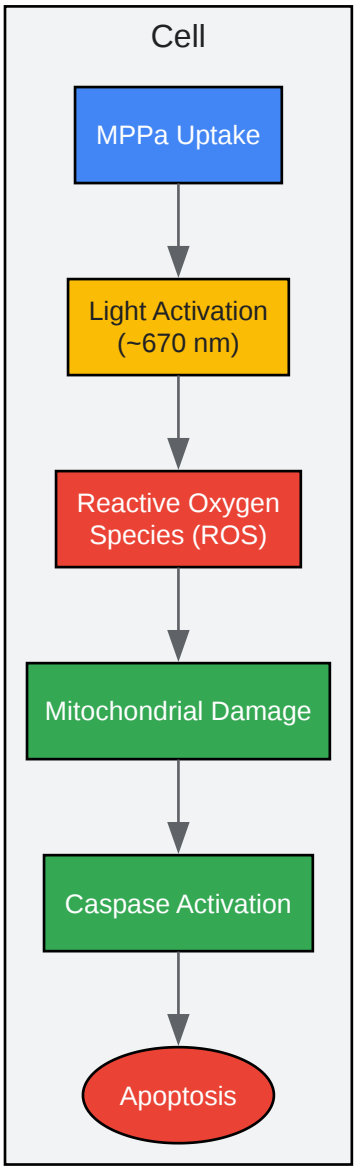
Simplified PDT-Induced Apoptosis Pathway



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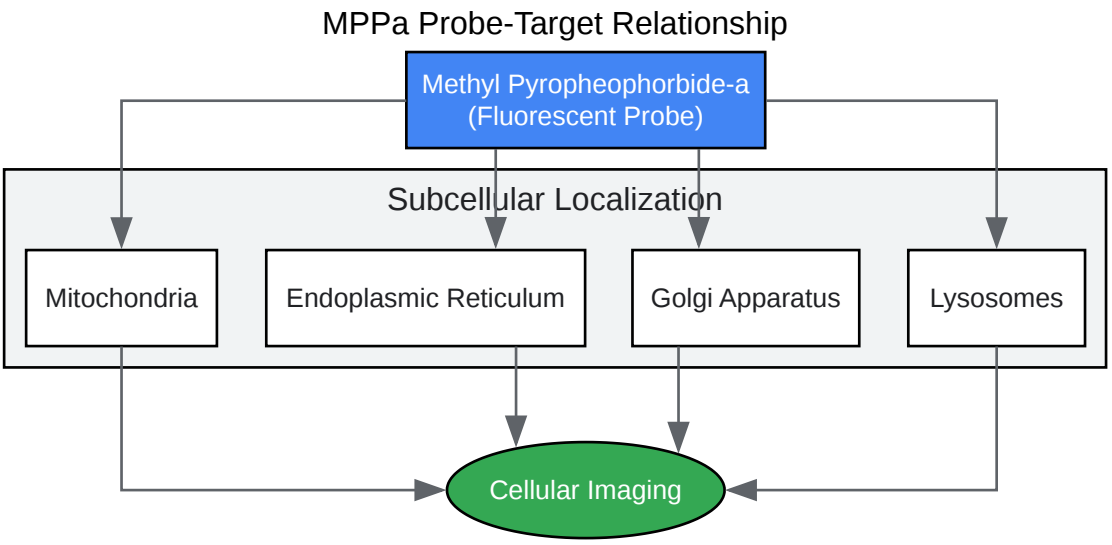

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